

In-Depth Technical Guide to Di(trimethylolpropane) (CAS 23235-61-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Di(trimethylolpropane)*

Cat. No.: *B1346956*

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For Researchers, Scientists, and Drug Development Professionals

Core Properties of Di(trimethylolpropane)

Di(trimethylolpropane), also known as Di-TMP, is a tetrafunctional polyol used as a monomer in the synthesis of various polymers. Its unique structure, featuring four primary hydroxyl groups, imparts valuable properties to the resulting materials, such as high crosslink density, thermal stability, and chemical resistance.

Physicochemical and Spectroscopic Data

The fundamental properties of **Di(trimethylolpropane)** are summarized in the table below for easy reference.

| Property | Value |
|--------------------|---|
| CAS Number | 23235-61-2 |
| Molecular Formula | C ₁₂ H ₂₆ O ₅ |
| Molecular Weight | 250.33 g/mol |
| IUPAC Name | 2-[2,2-bis(hydroxymethyl)butoxymethyl]-2-ethylpropane-1,3-diol |
| Synonyms | Di-TMP, 2,2'-[oxybis(methylene)]bis[2-ethyl-1,3-propanediol] |
| Appearance | White to almost white crystalline powder or flakes |
| Melting Point | 108-111 °C |
| Boiling Point | 215 °C at 4 mmHg |
| Density | Approximately 1.122 g/cm ³ |
| Solubility | Soluble in water, methanol, and acetone. Insoluble in aliphatic and aromatic hydrocarbons. |
| Structure (SMILES) | CCC(CO)(CO)COCC(CC)(CO)CO |

Primary Applications and Uses

Di(trimethylolpropane) is a versatile building block primarily utilized in the polymer industry. Its tetrafunctionality allows for the creation of highly crosslinked and branched polymers with enhanced performance characteristics.

Radiation-Curable Coatings and Inks

A significant application of Di-TMP is in the formulation of radiation-curable coatings and inks. It is often converted into its acrylate ester derivative, **Di(trimethylolpropane)** tetraacrylate (Di-TMPTA), a tetrafunctional monomer that undergoes rapid polymerization upon exposure to ultraviolet (UV) or electron beam (EB) radiation. This process, known as radiation curing, is a fast, energy-efficient, and solvent-free method for producing high-performance coatings.

The resulting coatings exhibit excellent hardness, scratch resistance, and chemical resistance, making them suitable for demanding applications such as protective coatings for wood, plastics, and electronics. The high reactivity of Di-TMPTA contributes to faster curing speeds in the production of printing inks, including those used in lithography, ink jet, and flexography.

Polyurethanes

The primary hydroxyl groups of Di-TMP readily react with isocyanates to form polyurethane networks. The tetrafunctional nature of Di-TMP allows for the formation of highly crosslinked polyurethanes with improved mechanical strength, durability, and thermal stability. These polyurethanes find use in a variety of applications, including foams, elastomers, adhesives, and sealants.

Synthetic Lubricants

Di-TMP is used in the synthesis of polyol ester-based synthetic lubricants. These biolubricants are derived from renewable resources, such as palm kernel oil, and offer excellent thermal and oxidative stability, a high viscosity index, and a low pour point. The synthesis involves the transesterification of fatty acid methyl esters with Di-TMP. The resulting Di-trimethylolpropane tetraesters are potential candidates for high-performance and environmentally friendly lubricants, including food-grade hydraulic oils.

Biodegradable Polymers for Drug Delivery

While research is ongoing, the synthesis of biodegradable hyperbranched polyesters from trimethylolpropane, a related compound, suggests the potential of Di-TMP in biomedical applications. These polymers can be designed to have biodegradable backbones and side chains, offering biocompatibility and the possibility for covalent drug conjugation. The branched structure allows for the creation of nano-sized drug delivery systems. However, it is important to note that specific studies detailing the synthesis and application of Di-TMP-based polymers for drug delivery are still emerging.

Experimental Protocols

The following sections provide detailed methodologies for key experiments involving **Di(trimethylolpropane)**.

Synthesis of Polyhydroxyurethanes (PHUs) from Di(trimethylolpropane) Carbonate

This protocol describes the synthesis of polyhydroxyurethanes (PHUs) through the polyaddition of **Di(trimethylolpropane)** carbonate (DTMPC) with an aliphatic diamine.

Materials:

- **Di(trimethylolpropane)** carbonate (DTMPC)
- 1,6-Diaminohexane
- N,N-Dimethylformamide (DMF)

Procedure:

- In a reaction vessel, dissolve DTMPC and a slight excess of 1,6-diaminohexane in DMF.
- Heat the reaction mixture to 70°C with continuous stirring under an inert atmosphere.
- Maintain the reaction at 70°C for 23 hours to allow for polyaddition to occur.
- After the reaction is complete, precipitate the resulting PHU by pouring the reaction mixture into a non-solvent, such as methanol.
- Collect the precipitated polymer by filtration and dry it under vacuum.

Synthesis of Di(trimethylolpropane) Tetraester Biolubricant

This protocol outlines the synthesis of a biolubricant through the transesterification of palm oil methyl esters (POME) with **Di(trimethylolpropane)**.

Materials:

- Palm oil methyl esters (POME)
- **Di(trimethylolpropane)** (Di-TMP)

- Sulfuric acid (catalyst)

Procedure:

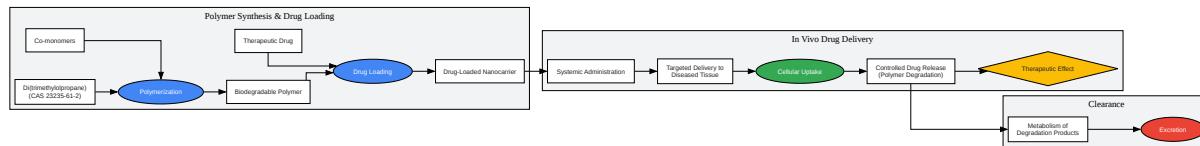
- Combine POME and Di-TMP in a three-neck round-bottom flask equipped with a condenser, thermocouple, and magnetic stirrer.
- Add a catalytic amount of sulfuric acid to the mixture.
- Heat the reaction mixture to the desired temperature (e.g., 150°C) under vacuum with vigorous stirring.
- Monitor the progress of the reaction by analyzing the conversion of POME.
- Once the reaction reaches the desired conversion, neutralize the catalyst with a suitable base.
- Purify the resulting Di-trimethylolpropane tetraester product by washing with water and subsequent drying.

Mandatory Visualizations

Biological Interaction Pathway

As of the current scientific literature, there is no known direct biological signaling pathway for **Di(trimethylolpropane)** itself. Its primary role is as a monomer in the synthesis of larger, more complex polymers. The biological interactions would be characteristic of the final polymer, not the Di-TMP monomer.

To fulfill the visualization requirement, the following diagram illustrates a conceptual workflow for the application of a Di-TMP-based biodegradable polymer in targeted drug delivery.

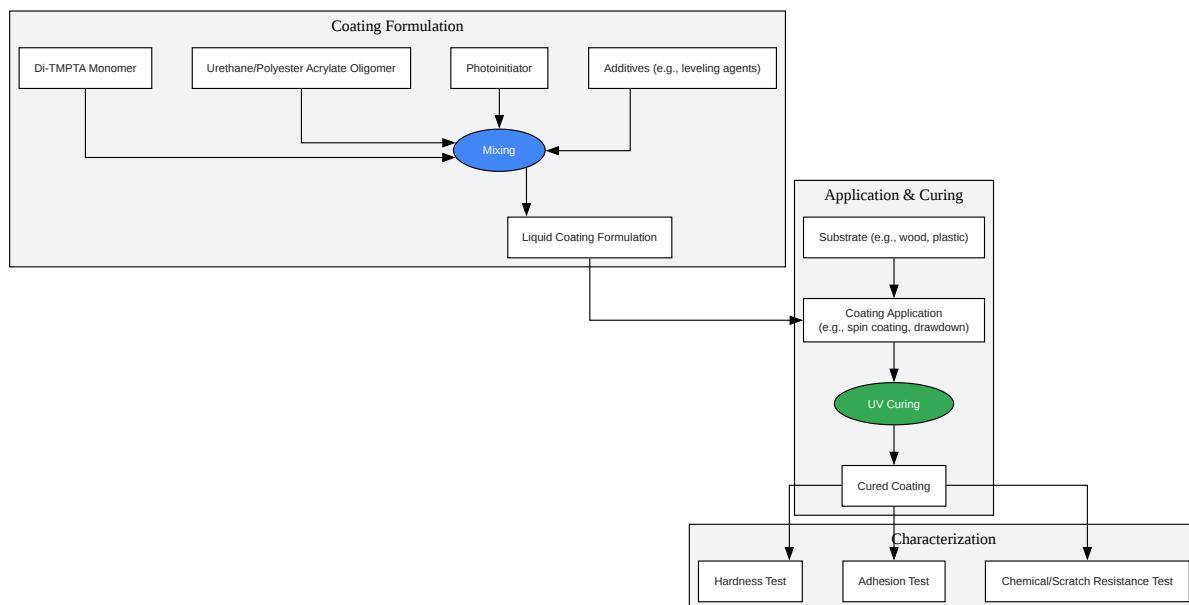


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Caption: Conceptual workflow for targeted drug delivery using a Di-TMP-based biodegradable polymer.

Experimental Workflow: UV Curing of a Di-TMPTA Coating

The following diagram illustrates a typical experimental workflow for the formulation and UV curing of a coating containing **Di(trimethylolpropane)** tetraacrylate (Di-TMPTA).

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Caption: Experimental workflow for the formulation and UV curing of a Di-TMPTA-based coating.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com